

# Kumujancine: A Technical Overview of a $\beta$ -Carboline Alkaloid

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## Compound of Interest

Compound Name: Kumujancine

Cat. No.: B1238796

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For Researchers, Scientists, and Drug Development Professionals

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This technical guide provides a comprehensive summary of the current scientific understanding of **Kumujancine**, a member of the  $\beta$ -carboline alkaloid family. Due to the limited specific research on this compound, this document focuses on its chemical identity and places it within the broader context of its alkaloid class, which is known for a wide range of pharmacological activities.

## Chemical Structure and Properties

**Kumujancine** is chemically identified as 4-Methoxy- $\beta$ -carboline-1-carbaldehyde or 4-methoxy-9H-pyrido[3,4-b]indole-1-carboxaldehyde.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference
CAS Number	92631-69-1	[1]
Molecular Formula	C13H10N2O2	[1]
Molecular Weight	226.23 g/mol	[1]
IUPAC Name	4-methoxy-9H-pyrido[3,4-b]indole-1-carbaldehyde	
Synonyms	4-Methoxy- $\beta$ -carboline-1-carbaldehyde, Kumujansine	[1]
Density	1.372 g/cm <sup>3</sup>	
Boiling Point	487°C at 760 mmHg	
Flash Point	248.3°C	

## Biological Activity and Therapeutic Potential

As of the date of this document, specific biological activities for **Kumujansine** have not been extensively reported in peer-reviewed literature. However, its structural classification as a  $\beta$ -carboline alkaloid suggests potential pharmacological relevance. The  $\beta$ -carboline alkaloid family, to which **Kumujansine** belongs, is known to exhibit a wide spectrum of biological effects.[2] These activities include, but are not limited to, antimicrobial, anti-inflammatory, and cytotoxic effects.[2]

Further research is required to elucidate the specific biological profile of **Kumujansine** and to determine if it shares the pharmacological properties of other members of its chemical class.

## Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Kumujansine** are not readily available in the public scientific literature. The synthesis of other  $\beta$ -carboline derivatives often involves multi-step chemical reactions, but a specific, validated protocol for **Kumujansine** has not been identified in the conducted research.

## Signaling Pathways and Mechanisms of Action

There is currently no available information on the specific signaling pathways modulated by **Kumujancine** or its mechanism of action. Elucidating these would be a critical step in understanding its potential therapeutic applications and is a clear area for future research.

## Logical Relationship of Available Information

The following diagram illustrates the current state of knowledge regarding **Kumujancine**, highlighting the foundational chemical data and the knowledge gap in its biological functions.

Figure 1. A diagram illustrating the known chemical information for **Kumujancine** and the areas requiring further investigation.

## Conclusion and Future Directions

**Kumujancine** is a chemically defined  $\beta$ -carboline alkaloid with established structural and basic physical properties. However, a significant gap exists in the scientific literature regarding its biological activity, mechanism of action, and the experimental protocols necessary for its study. The known pharmacological profile of the broader  $\beta$ -carboline alkaloid family suggests that **Kumujancine** could possess interesting biological properties. Therefore, future research efforts should be directed towards the biological screening of **Kumujancine** to identify any potential therapeutic effects, followed by mechanistic studies to understand its mode of action at a molecular level. Such studies would be invaluable for the drug development community and could unveil new therapeutic avenues.

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## References

- 1. Synthesis and biological evaluation of novel curcumin analogs as anti-cancer and anti-angiogenesis agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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